CAS number 111770-80-0 spectroscopic data

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Compound of Interest

Compound Name:	*5-Bromo-2-((trimethylsilyl)ethynyl)pyridine*
CAS No.:	*111770-80-0*
Cat. No.:	*B039688*

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An In-Depth Technical Guide to the Spectroscopic Data of CAS Number 111770-80-0: β-Sitosterol-3-O-β-D-glucoside

Introduction

The Chemical Abstracts Service (CAS) registry number 111770-80-0 has been associated with β-Sitosterol-3-O-β-D-glucoside. This phytosterol glucoside is a naturally occurring compound found in a wide variety of plants and is of significant interest to researchers in the fields of phytochemistry, pharmacology, and drug development.[1][2][3][4][5] β-Sitosterol and its glycosides are known for their cholesterol-lowering properties and are investigated for a range of other biological activities, including anti-inflammatory and immunomodulatory effects.[6]

This guide provides a comprehensive overview of the spectroscopic data for β-Sitosterol-3-O-β-D-glucoside. As a Senior Application Scientist, the aim is to not only present the data but also to provide insights into the experimental choices and the interpretation of the spectra, thereby offering a practical resource for researchers working with this compound. The structural elucidation of natural products relies heavily on the synergistic use of various spectroscopic techniques, and this guide will delve into the key data obtained from Nuclear Magnetic

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Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy.

Chemical Structure

β-Sitosterol-3-O-β-D-glucoside consists of a β-sitosterol aglycone linked to a glucose moiety at the 3-position via a β-glycosidic bond. The steroidal backbone features a double bond between carbons 5 and 6, and a chiral center at C-3 where the glycosidic linkage occurs.

Caption: Chemical Structure of β-Sitosterol-3-O-β-D-glucoside.

Spectroscopic Analysis

The structural elucidation of β-Sitosterol-3-O-β-D-glucoside is achieved through a combination of one- and two-dimensional NMR experiments, IR spectroscopy, mass spectrometry, and UV-Vis spectroscopy.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) spectroscopy provides valuable information about the chemical environment of protons in the molecule.

Experimental Protocol: The ^{1}H NMR spectrum is typically recorded on a 400 MHz or higher field spectrometer.[7] Deuterated methanol (CD_3OD) or deuterated dimethyl sulfoxide (DMSO-d_6) are common solvents, with tetramethylsilane (TMS) used as an internal standard.[7][8]

Data Interpretation: The ^{1}H NMR spectrum of β-Sitosterol-3-O-β-D-glucoside shows characteristic signals for the steroidal aglycone and the glucose moiety.

- Steroidal Protons: A characteristic olefinic proton signal appears as a doublet at approximately δ 5.35 ppm, corresponding to the proton at C-6.[7] The presence of angular methyl groups is indicated by signals around δ 0.85 and 1.24 ppm.[7] Signals for secondary methyl groups at positions 26 and 27 are observed as upfield signals.[7]

- Glucosyl Protons: The anomeric proton of the glucose unit (H-1') typically appears as a doublet, confirming the β-configuration of the glycosidic linkage.

Table 1: Key ^{1}H NMR Chemical Shift Assignments for β-Sitosterol-3-O-β-D-glucoside

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Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity
H-6	~ 5.35	d
Angular Methyls	~ 0.85, 1.24	s
Secondary Methyls	~ 0.87, 0.88	d

^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) spectroscopy is crucial for determining the carbon framework of the molecule.

Experimental Protocol: The ^{13}C NMR spectrum is recorded on the same instrument as the ^{1}H NMR, typically at a frequency of 100 MHz or higher. The same deuterated solvents and internal standards are used.

Data Interpretation: The ^{13}C NMR spectrum reveals the presence of 35 carbon signals, corresponding to the 29 carbons of the β-sitosterol aglycone and the 6 carbons of the glucose unit.[8]

- Aglycone Carbons: The olefinic carbons C-5 and C-6 are observed in the downfield region at approximately δ 140.41 and 121.20 ppm, respectively.[1] The carbon C-3, attached to the glycosidic oxygen, is shifted downfield to around δ 76.85 ppm.[1] The quaternary carbons C-10 and C-13 appear at approximately δ 36.18 and 41.82 ppm.[1] The methyl carbons of the steroidal nucleus and the side chain appear in the upfield region.[1][8]
- Glucosyl Carbons: The anomeric carbon (C-1') of the glucose moiety is found at approximately δ 101.32 ppm.[8] The other five carbons of the glucose unit resonate in the range of δ 61-78 ppm.[8]

Table 2: Key ^{13}C NMR Chemical Shift Assignments for β-Sitosterol-3-O-β-D-glucoside

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Carbon Assignment	Chemical Shift (δ, ppm)
C-3	~ 76.85
C-5	~ 140.41
C-6	~ 121.20
C-10	~ 36.18
C-13	~ 41.82
C-18	~ 11.64
C-19	~ 19.07
C-1'	~ 101.32
C-2', C-3', C-4', C-5'	~ 70-78
C-6'	~ 61.58

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Experimental Protocol: The IR spectrum is typically recorded using a Fourier-transform infrared (FTIR) spectrophotometer. The sample is prepared as a potassium bromide (KBr) pellet.

Data Interpretation: The IR spectrum of β-Sitosterol-3-O-β-D-glucoside shows characteristic absorption bands for the hydroxyl groups, C-H bonds, the C=C double bond, and the C-O glycosidic linkage.

- A broad absorption band in the region of 3450 cm^{-1} indicates the presence of hydroxyl (-OH) groups from the glucose moiety.[1]
- Absorptions in the range of 2958-2850 cm^{-1} are assigned to the asymmetric aliphatic C-H stretching of methyl (CH_3) and methylene (CH_2) groups.[1]
- An absorption peak around 1640-1650 cm^{-1} is indicative of the C=C stretching vibration of the double bond in the steroidal ring.

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- The C-O stretching vibrations of the glycosidic linkage and the hydroxyl groups appear in the fingerprint region between 1200 and 1000 cm^{-1}.

Table 3: Characteristic IR Absorption Bands for β-Sitosterol-3-O-β-D-glucoside

Wavenumber (cm^{-1})	Functional Group
~ 3450	-OH stretching (broad)
~ 2958-2850	Aliphatic C-H stretching
~ 1645	C=C stretching
~ 1200-1000	C-O stretching

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

Experimental Protocol: High-resolution mass spectrometry (HRMS) is often performed using electrospray ionization (ESI) as the ionization source.

Data Interpretation: The mass spectrum of β-Sitosterol-3-O-β-D-glucoside helps to confirm its molecular formula ($C_{35}H_{60}O_6$). The molecular weight of the compound is 576 g/mol . In ESI-MS, the protonated molecule $[M+H]^+$ is often observed at m/z 577. Adducts with sodium $[M+Na]^+$ or water may also be present.[8] Fragmentation typically involves the cleavage of the glycosidic bond, resulting in a fragment ion corresponding to the β-sitosterol aglycone.

UV-Vis Spectroscopy

Ultraviolet-Visible (UV-Vis) spectroscopy provides information about the electronic transitions within the molecule.

Experimental Protocol: The UV-Vis spectrum is recorded using a spectrophotometer, with the sample dissolved in a suitable solvent like methanol or ethanol.

Data Interpretation: β-Sitosterol-3-O-β-D-glucoside exhibits a maximum absorption (λ_{max}) at approximately 256 nm.[1] This absorption is attributed to the isolated double bond within the

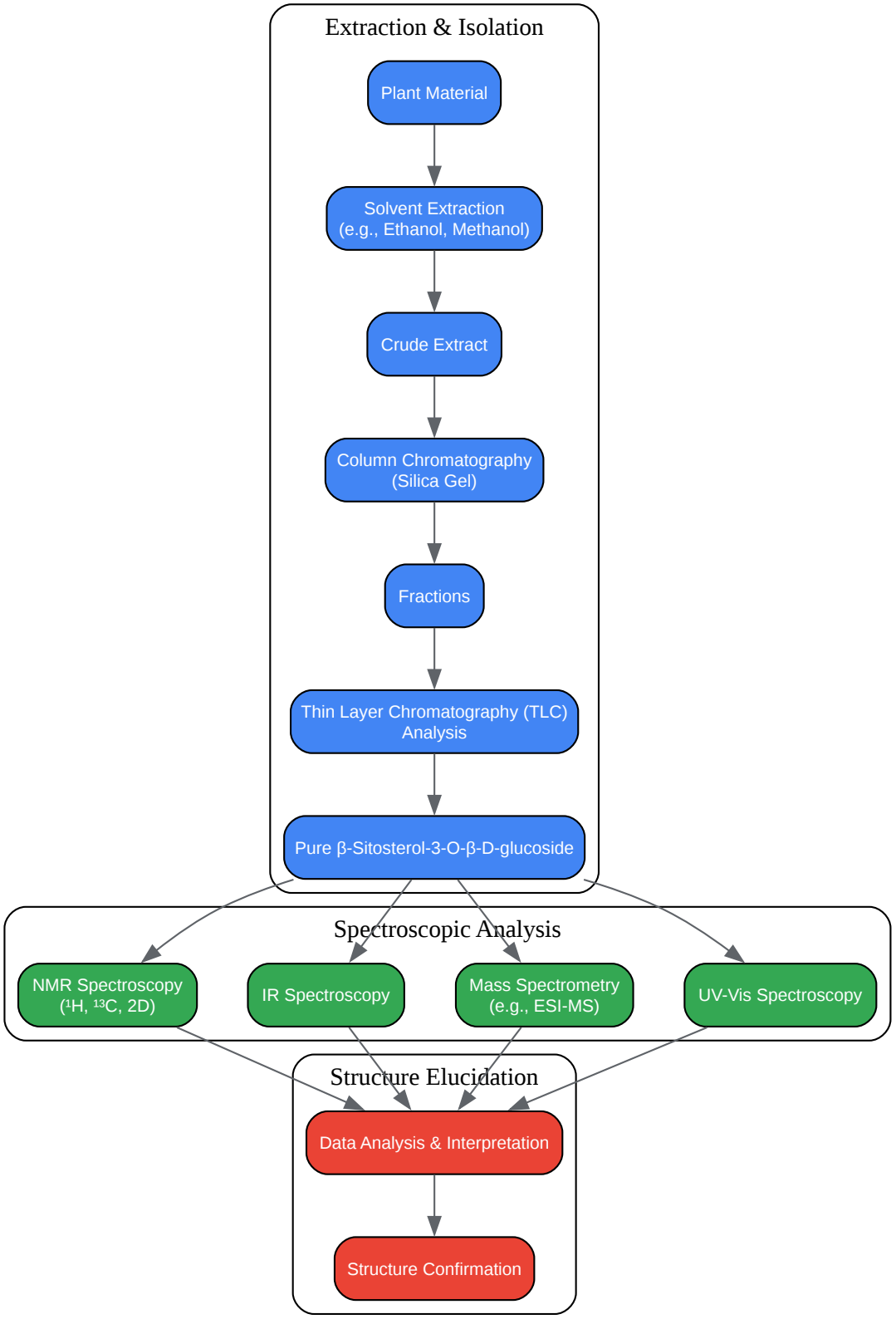
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steroidal nucleus.

Experimental Workflow for Isolation and Characterization

The following diagram illustrates a typical workflow for the isolation and spectroscopic characterization of β-Sitosterol-3-O-β-D-glucoside from a plant source.

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Caption: A generalized workflow for the isolation and spectroscopic characterization of natural products.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the identification and characterization of β-Sitosterol-3-O-β-D-glucoside. The combination of NMR, IR, MS, and UV-Vis spectroscopy allows for the unambiguous determination of its complex structure. This information is essential for researchers in natural product chemistry, pharmacology, and drug discovery who are investigating the properties and potential applications of this bioactive phytosterol glucoside. The detailed interpretation of the spectral data, grounded in established principles of spectroscopy, serves as a valuable reference for both novice and experienced scientists in the field.

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